

Bis-(3,4-dimethyl-phenyl)-amine molecular weight

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Compound of Interest

Compound Name: *Bis-(3,4-dimethyl-phenyl)-amine*

Cat. No.: *B1268484*

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An In-depth Guide to the Molecular Weight of Bis-(3,4-dimethyl-phenyl)-amine

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular weight is fundamental. This guide provides a detailed breakdown of the molecular weight of **Bis-(3,4-dimethyl-phenyl)-amine**, a compound relevant in various research and development applications.

Molecular Identity

Bis-(3,4-dimethyl-phenyl)-amine, also known as N-(3,4-dimethylphenyl)-3,4-dimethylaniline, is an organic compound with the chemical formula $C_{16}H_{19}N$ ^{[1][2][3]}. It is recognized by its CAS number 55389-75-8^{[1][2][3]}. This compound is noted as an important intermediate in the production of organic light-emitting diodes (OLEDs)^[2].

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula $C_{16}H_{19}N$ indicates that each molecule of **Bis-(3,4-dimethyl-phenyl)-amine** contains 16 carbon atoms, 19 hydrogen atoms, and 1 nitrogen atom.

Atomic Weights of Constituent Elements

To calculate the molecular weight, the standard atomic weights of carbon, hydrogen, and nitrogen are utilized. The International Union of Pure and Applied Chemistry (IUPAC) provides

standard atomic weight values. For many elements, these are expressed as intervals due to natural isotopic variation. For practical calculations, a conventional value is often used.

Element	Symbol	Quantity	Standard Atomic Weight Interval	Conventional Atomic Weight (g/mol)
Carbon	C	16	[12.0096, 12.0116][4]	12.011
Hydrogen	H	19	[1.00784, 1.00811][5][6][7]	1.008[5][6]
Nitrogen	N	1	[14.00643, 14.00728][8][9]	14.007[9][10]

Calculation of Molecular Weight

The molecular weight is calculated by multiplying the quantity of each element by its atomic weight and summing the results.

Calculation Methodology:

Molecular Weight = (Number of Carbon atoms × Atomic Weight of Carbon) + (Number of Hydrogen atoms × Atomic Weight of Hydrogen) + (Number of Nitrogen atoms × Atomic Weight of Nitrogen)

Molecular Weight = (16 × 12.011) + (19 × 1.008) + (1 × 14.007) Molecular Weight = 192.176 + 19.152 + 14.007 Molecular Weight = 225.335 g/mol

This calculated value aligns with the reported molecular weights from various chemical suppliers and databases, which are typically cited as 225.33 g/mol or 225.34 g/mol [1][2][11].

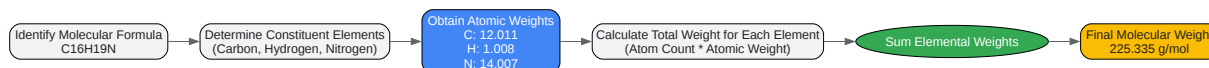
Summary of Quantitative Data

The following table summarizes the key quantitative data for **Bis-(3,4-dimethyl-phenyl)-amine**.

Parameter	Value	Reference
Molecular Formula	C16H19N	[1][2][3][11][12]
Calculated Molecular Weight	225.335 g/mol	
Reported Molecular Weight	225.33 g/mol	[1][2]
Reported Molecular Weight	225.34 g/mol	[11]
Monoisotopic Mass	225.15175 Da	[12]

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **Bis-(3,4-dimethyl-phenyl)-amine**.



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Caption: Workflow for calculating the molecular weight of **Bis-(3,4-dimethyl-phenyl)-amine**.

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